

Application Notes and Protocols for In Vitro Susceptibility Testing of Amphotericin B

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Amb, (+-)-*
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the in vitro susceptibility of fungi to Amphotericin B, a critical polyene antifungal agent. The following information is intended to guide researchers, scientists, and drug development professionals in the standardized execution of these assays.

Introduction

Amphotericin B remains a cornerstone in the treatment of invasive fungal infections. However, the emergence of resistant strains necessitates reliable and reproducible in vitro susceptibility testing methods to guide clinical therapy and support the development of new antifungal agents. This document outlines the most common methodologies for determining the Minimum Inhibitory Concentration (MIC) of Amphotericin B against pathogenic fungi, primarily focusing on yeasts (e.g., *Candida* species) and molds (e.g., *Aspergillus* species). The methods described are based on guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Key Methodologies

The principal methods for in vitro susceptibility testing of Amphotericin B include:

- **Broth Microdilution:** This is considered the reference method by both CLSI and EUCAST for its quantitative results (MIC values).
- **Disk Diffusion:** A qualitative or semi-quantitative method that is simpler to perform and suitable for routine screening.
- **Gradient Diffusion (Etest):** This method provides a quantitative MIC value and is technically less demanding than broth microdilution.

Quantitative Data Summary

The following tables summarize typical Amphotericin B MIC ranges for common fungal pathogens. These values are compiled from various studies and should be used for reference purposes. Local epidemiology and specific strain characteristics can influence MIC distributions.

Table 1: Amphotericin B MIC Ranges for Candida Species

Candida Species	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
C. albicans	0.25 - 0.5	0.5 - 1	0.0625 - 4
C. glabrata	0.5 - 1	1 - 2	0.25 - 2
C. parapsilosis	0.5	1	0.125 - 1
C. tropicalis	0.25	0.5	0.0625 - 1
C. krusei	0.5	1	0.125 - 1

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 2: Amphotericin B MIC Ranges for Aspergillus Species

Aspergillus Species	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
A. fumigatus	0.125 - 0.5	1 - 2	0.12 - 2
A. flavus	1	2	0.12 - 16
A. niger	0.125 - 1	1 - 2	0.12 - 2
A. terreus	1	2	0.12 - 2

Data compiled from multiple sources.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Table 3: Quality Control (QC) Ranges for Amphotericin B Susceptibility Testing

QC Strain	Method	Acceptable Range (µg/mL or mm)
Candida parapsilosis ATCC 22019	CLSI Broth Microdilution	0.06 - 0.5 µg/mL
Candida krusei ATCC 6258	CLSI Broth Microdilution	0.125 - 1 µg/mL
Paecilomyces variotii ATCC MYA-3630	CLSI Broth Microdilution	1 - 4 µg/mL
Aspergillus fumigatus ATCC MYA-3626	Disk Diffusion (10 µg disk)	18 - 25 mm
Candida krusei ATCC 6258	Disk Diffusion (10 µg disk)	18 - 27 mm

ATCC: American Type Culture Collection. QC ranges are based on CLSI documents.[\[1\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Experimental Protocols

Protocol 1: CLSI Broth Microdilution Method for Yeasts (M27-A3)

This protocol is a standardized method for determining the MIC of Amphotericin B against yeasts.

1. Materials:

- Amphotericin B powder (Sigma-Aldrich or equivalent)
- Dimethyl sulfoxide (DMSO)
- RPMI 1640 medium with L-glutamine, without sodium bicarbonate, buffered with MOPS to pH 7.0[9]
- Sterile 96-well U-bottom microtiter plates
- Sterile saline (0.85%)
- Spectrophotometer
- Incubator (35°C)
- Yeast isolates and QC strains (*C. parapsilosis* ATCC 22019, *C. krusei* ATCC 6258)[1][2][11]

2. Preparation of Antifungal Stock Solution:

- Prepare a stock solution of Amphotericin B in DMSO at a concentration of 1600 µg/mL.[9]
- Serially dilute the stock solution in RPMI 1640 medium to create a range of concentrations (e.g., 0.03 to 16 µg/mL) in the microtiter plates.[1][10]

3. Inoculum Preparation:

- Subculture yeast isolates on Sabouraud Dextrose Agar (SDA) and incubate at 35°C for 24 hours to ensure purity and viability.
- Suspend several colonies in sterile saline and adjust the turbidity to match a 0.5 McFarland standard (approximately $1-5 \times 10^6$ CFU/mL).
- Dilute this suspension in RPMI 1640 medium to achieve a final inoculum concentration of $0.5-2.5 \times 10^3$ CFU/mL in the test wells.[1][2][15]

4. Inoculation and Incubation:

- Inoculate each well of the microtiter plate containing the antifungal dilutions with the prepared yeast suspension.
- Include a growth control well (no drug) and a sterility control well (no inoculum).
- Incubate the plates at 35°C for 48 hours.[10]

5. Reading the MIC:

- The MIC is the lowest concentration of Amphotericin B that causes complete inhibition of visible growth.[10][16] This is determined by visual inspection.

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```
// Node Definitions prep_isolate [label="Prepare Yeast Isolate\n(24h culture on SDA)", fillcolor="#F1F3F4", fontcolor="#202124"];
prep_inoculum [label="Prepare Inoculum\n(0.5 McFarland)", fillcolor="#F1F3F4", fontcolor="#202124"]; dilute_inoculum [label="Dilute Inoculum\nin RPMI 1640", fillcolor="#F1F3F4", fontcolor="#202124"]; final_inoculum [label="Final Inoculum\n(0.5-2.5 x 103 CFU/mL)", shape=ellipse, fillcolor="#FFFFFF", fontcolor="#202124"];

prep_amphob [label="Prepare Amphotericin B\nStock Solution (DMSO)", fillcolor="#F1F3F4", fontcolor="#202124"]; serial_dilution [label="Serial Dilution\nin Microtiter Plate", fillcolor="#F1F3F4", fontcolor="#202124"];

inoculate_plate [label="Inoculate Plate", shape=diamond, style=filled, fillcolor="#4285F4", fontcolor="#FFFFFF"]; incubate [label="Incubate\n(35°C, 48h)", fillcolor="#FBBC05", fontcolor="#202124"]; read_mic [label="Read MIC\n(Complete Inhibition)", shape=parallelogram, fillcolor="#34A853", fontcolor="#FFFFFF"];

// Edges prep_isolate -> prep_inoculum; prep_inoculum -> dilute_inoculum; dilute_inoculum -> final_inoculum; final_inoculum -> inoculate_plate; prep_amphob -> serial_dilution; serial_dilution -> inoculate_plate; inoculate_plate -> incubate; incubate -> read_mic; }
```

CLSI Broth Microdilution Workflow for Yeasts.

Protocol 2: CLSI Broth Microdilution Method for Molds (M38-A)

This protocol is adapted for filamentous fungi.

1. Materials:

- Same as for yeasts, with the addition of 0.05% Tween 80 for conidia harvesting.
- Mold isolates and QC strain (*Paecilomyces variotii* ATCC MYA-3630).[\[13\]](#)[\[17\]](#)

2. Inoculum Preparation:

- Grow the mold on potato dextrose agar (PDA) at 35°C for 7 days.
- Harvest conidia by flooding the agar surface with sterile saline containing 0.05% Tween 80.
- Adjust the conidial suspension to a final concentration of $0.4-5 \times 10^4$ CFU/mL in RPMI 1640 medium.[\[8\]](#)

3. Procedure:

- The remainder of the procedure is similar to the yeast protocol.
- Incubation is typically for 48-72 hours at 35°C.[\[8\]](#)[\[9\]](#)
- The MIC endpoint is read as the lowest concentration with 100% growth inhibition.[\[16\]](#)

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// Node Definitions prep_isolate [label="Prepare Mold Isolate\n(7-day culture on PDA)", fillcolor="#F1F3F4", fontcolor="#202124"]; harvest_conidia [label="Harvest Conidia\n(Saline + Tween 80)", fillcolor="#F1F3F4", fontcolor="#202124"]; adjust_inoculum [label="Adjust Inoculum\n(Hemocytometer)", fillcolor="#F1F3F4", fontcolor="#202124"]; final_inoculum [label="Final Inoculum\n(0.4-5 x 10^4 CFU/mL)", shape=ellipse, fillcolor="#FFFFFF", fontcolor="#202124"];
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fontcolor="#202124"]; read_mic [label="Read MIC\n(Complete  
Inhibition)", shape=parallelogram, fillcolor="#34A853",  
fontcolor="#FFFFFF"];
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// Edges prep_isolate -> harvest_conidia; harvest_conidia ->  
adjust_inoculum; adjust_inoculum -> final_inoculum; final_inoculum ->  
inoculate_plate; prep_amphob -> serial_dilution; serial_dilution ->  
inoculate_plate; inoculate_plate -> incubate; incubate -> read_mic; }
```

CLSI Broth Microdilution Workflow for Molds.

Protocol 3: Disk Diffusion Method (CLSI M44-A3 / M51-A)

A simpler, agar-based method for routine testing.

1. Materials:

- Mueller-Hinton agar supplemented with 2% glucose and 0.5 µg/mL methylene blue (for yeasts).[\[18\]](#)
- Non-supplemented Mueller-Hinton agar (for molds).[\[19\]](#)
- Amphotericin B disks (e.g., 10 µg).
- Petri dishes (90 or 150 mm).
- Sterile swabs.
- Incubator (35°C).

2. Inoculum Preparation:

- Prepare a yeast or mold suspension equivalent to a 0.5 McFarland standard in sterile saline.[\[18\]](#)

3. Inoculation and Disk Application:

- Dip a sterile swab into the inoculum suspension and streak the entire surface of the agar plate evenly.
- Allow the plate to dry for 3-5 minutes.
- Aseptically apply the Amphotericin B disk to the center of the inoculated plate.[\[20\]](#)

4. Incubation and Measurement:

- Invert the plates and incubate at 35°C for 18-24 hours (yeasts) or 24-72 hours (molds).[18]
[21]
- Measure the diameter of the zone of complete inhibition to the nearest millimeter.[20]

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```
// Node Definitions prep_inoculum [label="Prepare Inoculum\n(0.5  
McFarland)", fillcolor="#F1F3F4", fontcolor="#202124"]; inoculate_agar  
[label="Inoculate Agar Plate\n(Swab)", fillcolor="#F1F3F4",  
fontcolor="#202124"]; apply_disk [label="Apply Amphotericin B Disk",  
fillcolor="#4285F4", fontcolor="#FFFFFF"]; incubate  
[label="Incubate\n(35°C, 24-72h)", fillcolor="#FBBC05",  
fontcolor="#202124"]; measure_zone [label="Measure Zone of Inhibition  
(mm)", shape=parallelogram, fillcolor="#34A853", fontcolor="#FFFFFF];  
  
// Edges prep_inoculum -> inoculate_agar; inoculate_agar ->  
apply_disk; apply_disk -> incubate; incubate -> measure_zone; }
```

Disk Diffusion Workflow.

Protocol 4: Gradient Diffusion Method (Etest)

This method uses a plastic strip with a predefined gradient of Amphotericin B.

1. Materials:

- RPMI agar plates.[10]
- Amphotericin B Etest strips.
- Sterile swabs.
- Incubator (35°C).

2. Procedure:

- Prepare the inoculum and inoculate the RPMI agar plate as described for the disk diffusion method.
- Allow the plate to dry.
- Aseptically apply the Etest strip to the agar surface.
- Incubate at 35°C for 24-48 hours.

3. Reading the MIC:

- An elliptical zone of inhibition will form around the strip.
- The MIC is read at the point where the edge of the inhibition ellipse intersects the MIC scale on the strip. For Amphotericin B, the endpoint is 100% growth inhibition.[22][23]

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```
// Node Definitions prep_inoculum [label="Prepare Inoculum\n(0.5  
McFarland)", fillcolor="#F1F3F4", fontcolor="#202124"]; inoculate_agar  
[label="Inoculate RPMI Agar Plate\n(Swab)", fillcolor="#F1F3F4",  
fontcolor="#202124"]; apply_strip [label="Apply Amphotericin B Etest  
Strip", fillcolor="#4285F4", fontcolor="#FFFFFF"]; incubate  
[label="Incubate\n(35°C, 24-48h)", fillcolor="#FBBC05",  
fontcolor="#202124"]; read_mic [label="Read MIC at Ellipse  
Intersection (µg/mL)", shape=parallelogram, fillcolor="#34A853",  
fontcolor="#FFFFFF"];
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```
// Edges prep_inoculum -> inoculate_agar; inoculate_agar ->  
apply_strip; apply_strip -> incubate; incubate -> read_mic; }
```

Gradient Diffusion (Etest) Workflow.

Interpretation of Results

The interpretation of MIC values for Amphotericin B can be complex as clinical breakpoints are not as well-defined as for other antifungal agents. The European Committee on Antimicrobial Susceptibility Testing (EUCAST) has proposed species-specific breakpoints for *Candida* species, with an MIC of ≤ 1 µg/mL considered susceptible and > 1 µg/mL as resistant.[24][25] For *Aspergillus* species, epidemiological cutoff values (ECVs) are often used to distinguish wild-type from non-wild-type isolates.

Conclusion

Standardized in vitro susceptibility testing of Amphotericin B is crucial for patient management and drug development. The broth microdilution method remains the reference standard, providing quantitative and reproducible MIC values. Agar-based methods like disk diffusion and Etest offer practical alternatives for routine clinical laboratories. Adherence to established

protocols and the use of appropriate quality control measures are essential for generating reliable and comparable data.

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- To cite this document: BenchChem. [Application Notes and Protocols for In Vitro Susceptibility Testing of Amphotericin B]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15723088/docs#application-notes-and-protocols-for-in-vitro-susceptibility-testing-of-amphotericin-b>]

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